

Application Notes and Protocols for Solubilizing EPZ005687 in DMSO

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Compound of Interest

Compound Name: EPZ005687

Cat. No.: B560121

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Introduction

EPZ005687 is a potent and highly selective small molecule inhibitor of the EZH2 (Enhancer of zeste homolog 2) methyltransferase.[1][2][3] As the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2), EZH2 plays a critical role in epigenetic regulation through the methylation of histone H3 on lysine 27 (H3K27), leading to transcriptional repression.[4][5] Dysregulation of EZH2 activity is implicated in the pathogenesis of various cancers, making it a key target for therapeutic development.[6][7] **EPZ005687** acts as an S-adenosylmethionine (SAM)-competitive inhibitor, effectively blocking H3K27 methylation and inducing anti-proliferative effects in EZH2-mutant lymphoma cells.[1][3]

These application notes provide detailed protocols for the solubilization and handling of **EPZ005687** in dimethyl sulfoxide (DMSO) for in vitro laboratory use.

Data Presentation

Physicochemical and Solubility Data

Parameter	Value	Source
Molecular Formula	C ₃₂ H ₃₇ N ₅ O ₃	[3]
Molecular Weight	539.67 g/mol	[1]
CAS Number	1396772-26-1	[1]
Appearance	Crystalline solid	[3]
Solubility in DMSO	5.4 mg/mL (10.01 mM) to 30 mg/mL	[1][3][8]

Note on Solubility: Solubility in DMSO can be influenced by the purity of the compound, the water content of the DMSO, and the temperature.[1] For optimal results, use high-purity, anhydrous DMSO and refer to the manufacturer's certificate of analysis for the specific lot of **EPZ005687**. Sonication or gentle warming (to 37°C) may be required to achieve complete dissolution, especially at higher concentrations.[2][8]

Stability and Storage

Form	Storage Temperature	Stability	Source
Solid Powder	-20°C	≥ 4 years	[3]
Stock Solution in DMSO	-80°C	Up to 2 years	[2]
Stock Solution in DMSO	-20°C	Up to 1 month	[1][2]

Important: To maintain the integrity of the compound, it is crucial to avoid repeated freeze-thaw cycles of the stock solution.[1] Aliquoting the stock solution into single-use volumes is highly recommended.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of EPZ005687 in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro assays.

Materials:

- **EPZ005687** powder
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- **Pre-weighing Preparation:** Before opening, allow the vial of **EPZ005687** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- **Weighing:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **EPZ005687** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.397 mg of **EPZ005687**.
- **Solubilization:**
 - Add the appropriate volume of anhydrous DMSO to the weighed **EPZ005687**. For 5.397 mg, add 1 mL of DMSO.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.

- Aiding Dissolution (if necessary): If the compound does not fully dissolve, you can:
 - Sonication: Place the tube in a sonicator bath for 5-10 minutes.[\[8\]](#)
 - Gentle Warming: Briefly warm the solution in a 37°C water bath for 5-10 minutes.[\[2\]](#) Vortex again after warming.
- Sterilization (Optional): If required for your specific application, the DMSO stock solution can be sterilized by filtering through a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed tubes.
 - Label each aliquot clearly with the compound name, concentration, date, and storage temperature.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the DMSO stock solution into cell culture medium to prepare working solutions.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, to minimize solvent-induced cytotoxicity.[\[9\]](#)
- Always include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as the highest concentration of **EPZ005687** being tested.
- Perform serial dilutions to achieve the desired final concentrations.

Materials:

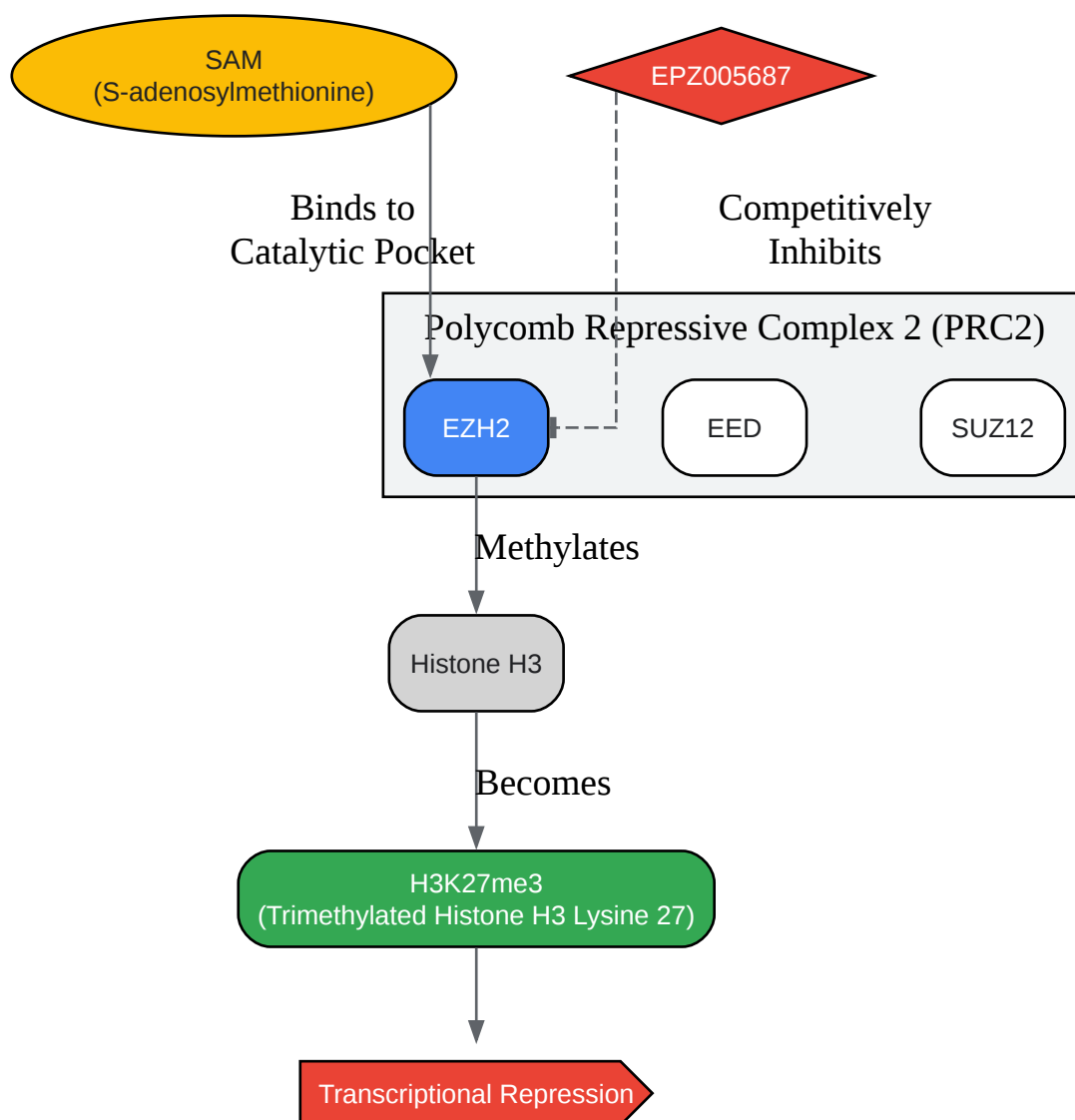
- 10 mM **EPZ005687** stock solution in DMSO
- Sterile, pre-warmed cell culture medium appropriate for your cell line
- Sterile tubes for dilution
- Calibrated micropipettes and sterile tips

Procedure (Example for a final concentration of 10 μ M):

- Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes, it is often beneficial to make an intermediate dilution. For example, dilute the 10 mM stock solution 1:100 in cell culture medium to create a 100 μ M intermediate solution.
 - Add 5 μ L of the 10 mM stock solution to 495 μ L of pre-warmed cell culture medium. Mix well by gentle pipetting.
- Final Dilution: Dilute the intermediate solution to the desired final concentration. To achieve a 10 μ M final concentration, dilute the 100 μ M intermediate solution 1:10 in cell culture medium.
 - Add 100 μ L of the 100 μ M intermediate solution to 900 μ L of pre-warmed cell culture medium.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO as used for the highest concentration of **EPZ005687** to the same final volume of cell culture medium. For the example above, the final DMSO concentration would be 0.1%. Therefore, add 1 μ L of DMSO to 1 mL of cell culture medium.
- Application to Cells: Immediately add the prepared working solutions and the vehicle control to your cell cultures. Gently mix the plate or flask to ensure even distribution.

Mandatory Visualizations

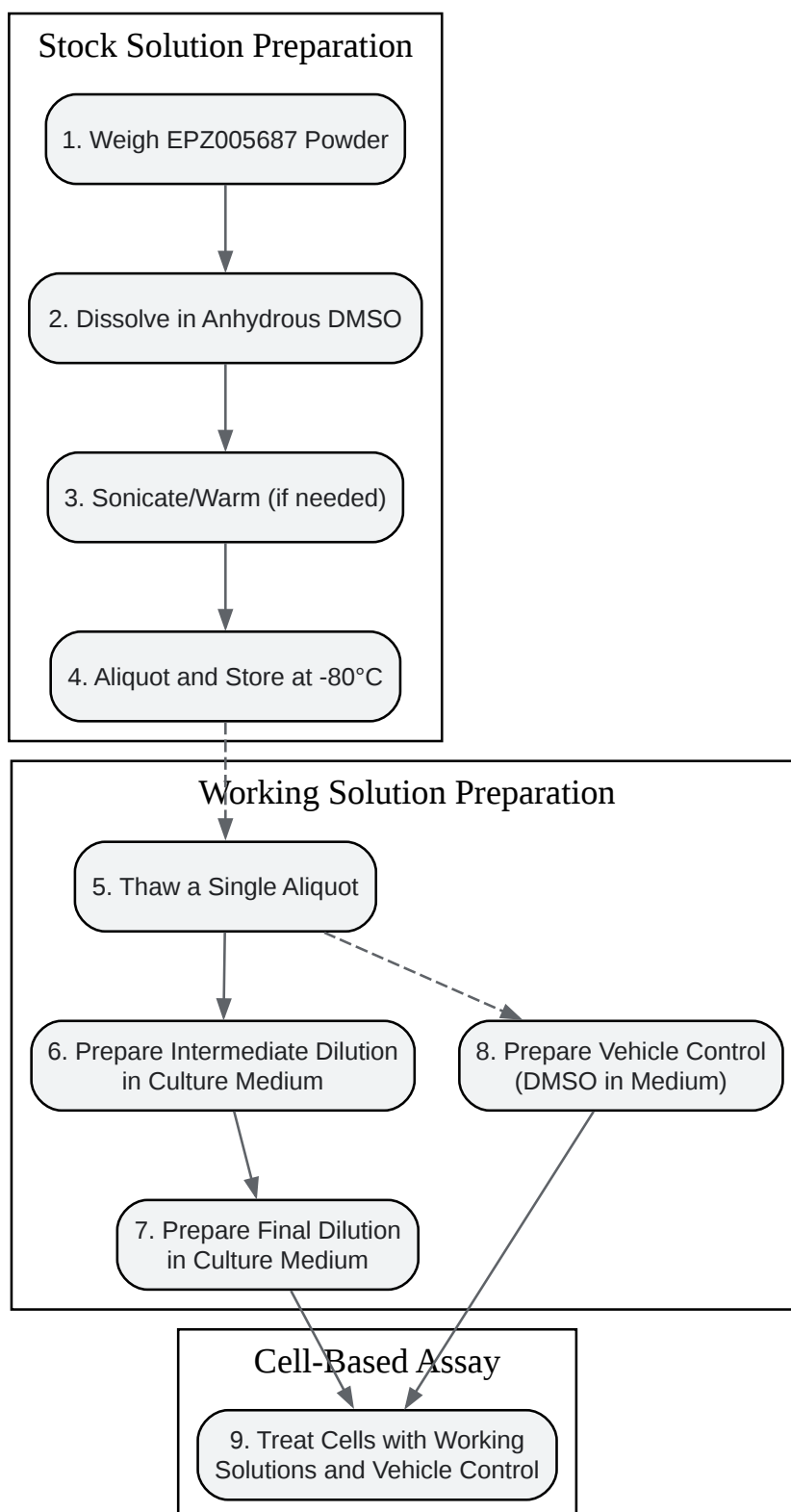
Signaling Pathway of EZH2 Inhibition by **EPZ005687**



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Caption: Mechanism of EZH2 inhibition by **EPZ005687**.

Experimental Workflow for Preparing EPZ005687 Working Solutions



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Caption: Workflow for **EPZ005687** solution preparation.

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